

Molecular weight and formula of t-Butyl 3-(hydroxypropoxyl)-propanoate

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Compound of Interest

Compound Name: *t*-Butyl 3-(hydroxypropoxyl)-propanoate

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An In-depth Technical Guide to t-Butyl 3-(hydroxypropoxy)-propanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of t-Butyl 3-(hydroxypropoxy)-propanoate, a bifunctional molecule with potential applications in drug delivery and polymer chemistry. This document details its chemical properties, a plausible experimental protocol for its synthesis, and its potential role in the development of novel materials.

Core Compound Data

t-Butyl 3-(hydroxypropoxy)-propanoate is an organic compound featuring a tert-butyl ester and a primary hydroxyl group. These functional groups provide versatile handles for further chemical modifications, making it a valuable building block in organic synthesis.

Property	Value	Source
Molecular Formula	C ₁₀ H ₂₀ O ₄	[1]
Molecular Weight	204.26 g/mol	[1]
IUPAC Name	tert-butyl 3-(3-hydroxypropoxy)propanoate	[1]
CAS Number	2100306-78-1	[1]

Experimental Protocols

While a specific, peer-reviewed synthesis protocol for t-Butyl 3-(hydroxypropoxy)-propanoate is not readily available in the searched literature, a plausible and detailed method can be constructed based on the well-established Michael addition reaction. This reaction involves the conjugate addition of an alcohol to an α,β -unsaturated carbonyl compound.

Synthesis of t-Butyl 3-(hydroxypropoxy)-propanoate via Michael Addition

Objective: To synthesize t-Butyl 3-(hydroxypropoxy)-propanoate by reacting 1,3-propanediol with tert-butyl acrylate in the presence of a base catalyst.

Materials:

- 1,3-Propanediol
- tert-Butyl acrylate
- Sodium methoxide (catalyst)
- Methanol (solvent)
- Diethyl ether (for extraction)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)

- Anhydrous magnesium sulfate (drying agent)
- Silica gel (for column chromatography)
- Hexane and Ethyl acetate (eluent for chromatography)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 1,3-propanediol in methanol.
- **Catalyst Addition:** To this solution, add a catalytic amount of sodium methoxide.
- **Addition of Reactant:** Slowly add tert-butyl acrylate to the stirred solution at room temperature.
- **Reaction:** Heat the mixture to reflux and monitor the reaction progress using thin-layer chromatography (TLC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature and neutralize the catalyst with a dilute acid.
- **Extraction:** Remove the methanol under reduced pressure. Partition the residue between diethyl ether and water. Separate the organic layer and wash it sequentially with saturated aqueous sodium bicarbonate solution and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by flash column chromatography on silica gel using a hexane-ethyl acetate gradient to yield pure t-Butyl 3-(hydroxypropoxy)-propanoate.

Characterization

The structure and purity of the synthesized compound would be confirmed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra to confirm the chemical structure and connectivity of the molecule.
- Mass Spectrometry (MS): To determine the molecular weight and confirm the molecular formula.
- Infrared (IR) Spectroscopy: To identify the presence of key functional groups, such as the hydroxyl ($-\text{OH}$) and ester carbonyl ($\text{C}=\text{O}$) groups.

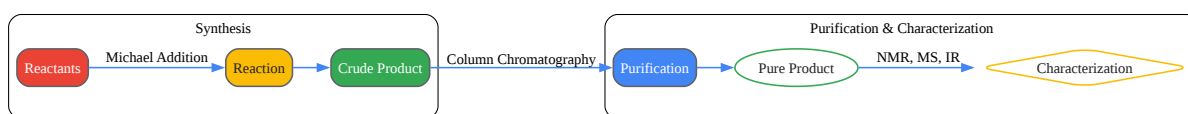
Potential Applications in Drug Development and Materials Science

The dual functionality of t-Butyl 3-(hydroxypropoxy)-propanoate makes it an attractive monomer for the synthesis of biodegradable polyesters. The presence of the hydroxyl group allows for polymerization, while the tert-butyl ester can be hydrolyzed under acidic conditions, a property that can be exploited for drug delivery systems.

Polymers derived from this monomer could be designed to be biodegradable, breaking down into non-toxic components.^{[2][3]} This is a highly desirable characteristic for materials used in biomedical applications, such as controlled-release drug formulations and temporary medical implants.

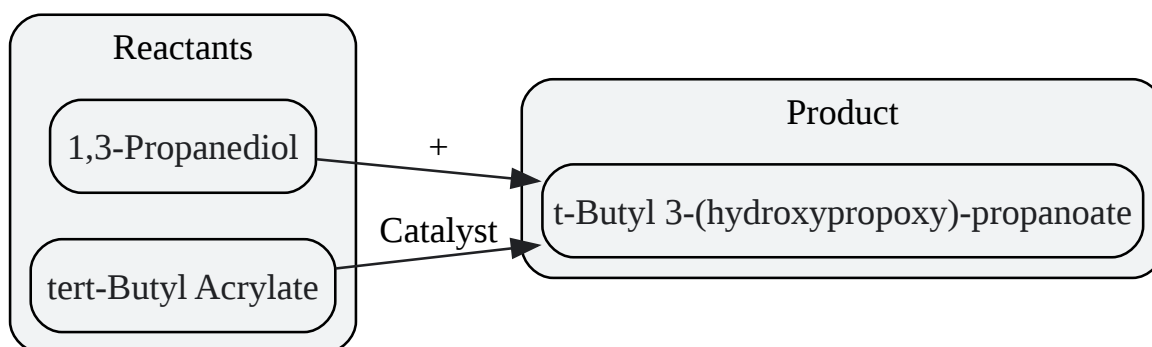
Logical Workflow and Synthesis Visualization

The following diagrams illustrate the logical workflow for the synthesis and characterization of t-Butyl 3-(hydroxypropoxy)-propanoate and the synthetic pathway itself.



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Caption: Logical workflow for synthesis and analysis.



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Caption: Michael addition synthesis pathway.

Safety and Handling

Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling all chemicals.[4][5] The synthesis should be carried out in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheets (SDS) of the individual reactants.

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